# "CAS number 34576-94-8 properties"

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Methyl 3,6-dichlorobenzo[b]thiophene-2-carboxylate* |
| *CAS No.:* | *21211-18-7* |
| *Cat. No.:* | *B2495759* |

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An In-depth Technical Guide to 3,6-Dichlorobenzo[b]thiophene-2-carboxylic Acid (CAS: 34576-94-8)

## Abstract

This technical guide provides a comprehensive overview of 3,6-Dichlorobenzo[b]thiophene-2-carboxylic acid (CAS Number 34576-94-8), a molecule of significant interest in metabolic disease and oncology. Also known by the synonym BT2, this compound has emerged as a potent, orally active, allosteric inhibitor of branched-chain α-ketoacid dehydrogenase kinase (BCKDK) and a selective inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia 1 (Mcl-1). This document consolidates critical data on its physicochemical properties, synthesis, analytical characterization, and mechanisms of action. Furthermore, it provides detailed, field-proven protocols for its application in key biochemical and cell-based assays, offering researchers a practical resource to accelerate their investigations into its therapeutic potential.

## Chemical Identity and Physicochemical Properties

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3,6-Dichlorobenzo[b]thiophene-2-carboxylic acid is a heterocyclic aromatic compound. The presence of the benzothiophene core, dichloro-substituents, and a carboxylic acid group defines its chemical reactivity and biological activity.

| Property | Value | Source(s) |
|---|---|---|
| CAS Number | 34576-94-8 | [1][2][3][4] |
| Synonyms | BT2, 3,6-dichloro-1-benzothiophene-2-carboxylate | [5] |
| Molecular Formula | $C_9H_4Cl_2O_2S$ | [1][2][3] |
| Molecular Weight | 247.10 g/mol | [1][3] |
| Appearance | White to beige or off-white to yellow crystalline solid/powder | |
| Melting Point | 284-290 °C | |
| Solubility | DMSO: >2 mg/mL, DMF: 30 mg/mL, Ethanol: 1 mg/mL | [4] |
| Purity (Commercial) | ≥95% to ≥98% (HPLC) | [1][6] |
| Storage Temperature | 2-8°C | |
| SMILES | O=C(O)c1sc2cc(Cl)ccc2c1Cl | |
| InChI Key | AAHPIJMQJAZYTM-UHFFFAOYSA-N | [4] |

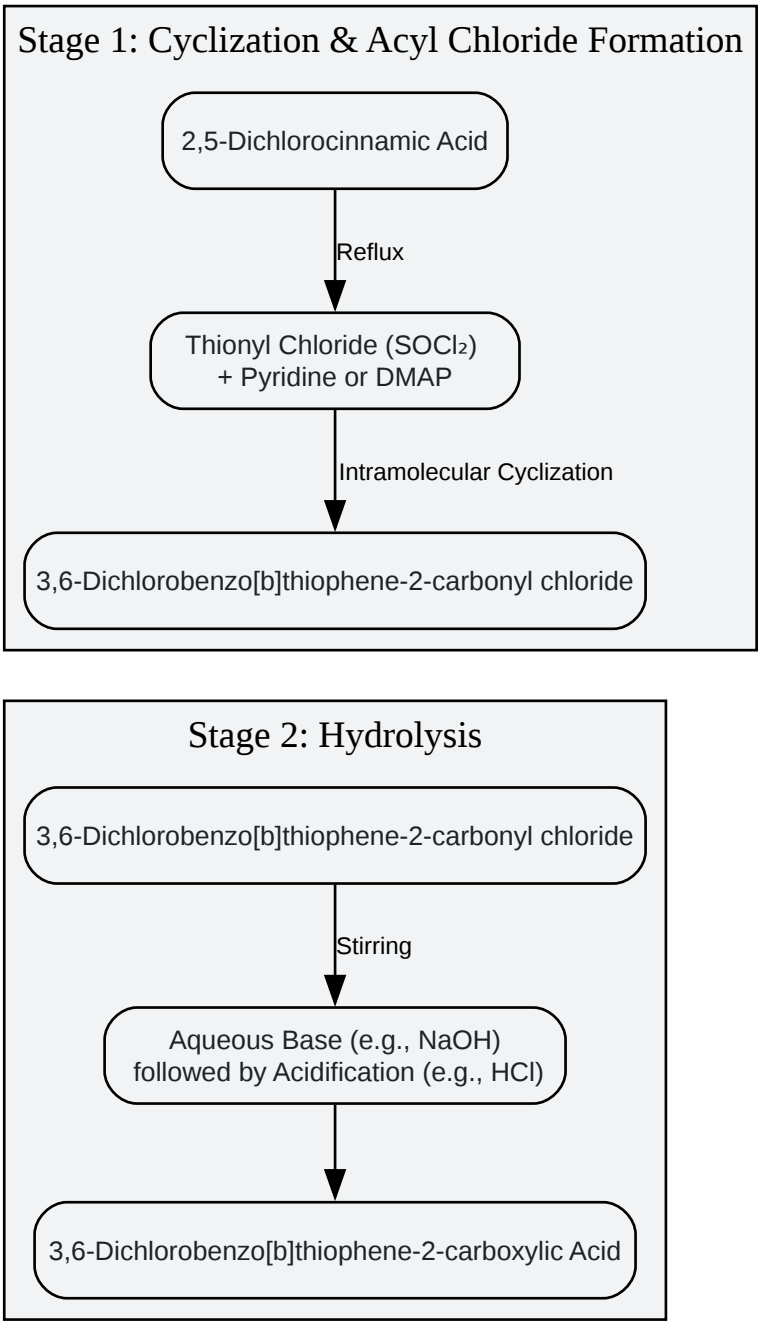
# Synthesis and Purification

While 3,6-Dichlorobenzo[b]thiophene-2-carboxylic acid is commercially available, its de novo synthesis is achievable through established heterocyclic chemistry routes. A common and effective strategy involves the cyclization of a substituted cinnamic acid derivative.[7] The following protocol is a validated approach derived from established methodologies for related structures.[7][8]

## Proposed Synthesis Workflow

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The synthesis can be conceptualized as a two-stage process: first, the formation of the key intermediate 3,6-dichlorobenzo[b]thiophene-2-carbonyl chloride from a corresponding cinnamic acid, followed by hydrolysis to the final carboxylic acid product.




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Caption: Proposed two-stage synthesis workflow for 3,6-Dichlorobenzo[b]thiophene-2-carboxylic acid.

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## Step-by-Step Synthesis Protocol

Stage 1: Synthesis of 3,6-Dichlorobenzo[b]thiophene-2-carbonyl chloride[7]

- To a flask equipped with a reflux condenser and magnetic stirrer, add the starting material, a substituted cinnamic acid (e.g., 2,5-dichlorocinnamic acid) (1.0 eq).
- Add a suitable solvent such as chlorobenzene.
- Add a catalytic amount of pyridine or 4-dimethylaminopyridine (DMAP).
- Slowly add an excess of thionyl chloride ($SOCl_2$) (e.g., 1.5-2.0 eq).
- Heat the mixture to reflux (typically 130-140°C) for an extended period (e.g., 24-48 hours), monitoring the reaction progress by TLC or LC-MS.
- After the reaction is complete, cool the mixture and remove the excess thionyl chloride under reduced pressure.
- The resulting crude material can be suspended in a hot non-polar solvent like n-hexane and filtered to remove insoluble impurities. The filtrate contains the desired carbonyl chloride intermediate.

Stage 2: Hydrolysis to 3,6-Dichlorobenzo[b]thiophene-2-carboxylic Acid[8]

- Dissolve the crude 3,6-dichlorobenzo[b]thiophene-2-carbonyl chloride from Stage 1 in a suitable solvent like ethanol or a mixture of ethanol and water.
- Add an aqueous solution of a strong base, such as 3N Sodium Hydroxide (NaOH) (approx. 2.0 eq).
- Stir the solution at room temperature overnight. The hydrolysis of the acyl chloride to the carboxylate salt will occur.
- Concentrate the reaction mixture under vacuum to remove the organic solvent.
- Dilute the remaining aqueous solution with water.

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- Acidify the solution to a low pH (e.g., pH 1-2) using a strong acid like 1N Hydrochloric Acid (HCl). This will precipitate the carboxylic acid product.
- Extract the product into an organic solvent such as ethyl acetate (EtOAc).
- Wash the organic layer with brine, dry it over anhydrous sodium sulfate ($Na_2SO_4$), and concentrate it under vacuum to yield the crude 3,6-Dichlorobenzo[b]thiophene-2-carboxylic acid.

## Purification Protocol: Reversed-Phase HPLC

For high-purity material required for biological assays, purification by preparative reversed-phase high-performance liquid chromatography (RP-HPLC) is recommended.

- Column: A C18 stationary phase is the standard choice for small molecule purification.[9]
- Mobile Phase:
  - Solvent A: 0.1% Trifluoroacetic Acid (TFA) or 0.1% Formic Acid in Water.
  - Solvent B: 0.1% Trifluoroacetic Acid (TFA) or 0.1% Formic Acid in Acetonitrile.
  - Rationale: The acidic modifier ensures the carboxylic acid group is protonated, improving peak shape and retention on the non-polar C18 phase.[9] Acetonitrile is preferred over methanol for its lower viscosity and higher elution strength.[9]
- Gradient: A linear gradient from a low percentage of Solvent B (e.g., 5-10%) to a high percentage (e.g., 95-100%) over 20-40 minutes is a typical starting point. The exact gradient should be optimized based on analytical-scale injections.
- Detection: UV detection at wavelengths such as 254 nm or 296 nm is effective, as the benzothiophene core has strong absorbance in this region.[4]
- Post-Purification: Combine the fractions containing the pure product, remove the organic solvent via rotary evaporation, and lyophilize the remaining aqueous solution to obtain the final product as a fluffy powder.

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# Analytical Characterization

Unambiguous structural confirmation is critical. NMR spectroscopy is the primary method for this purpose. While a published spectrum for this specific compound is not readily available, the expected chemical shifts can be reliably predicted based on analysis of closely related analogs, such as 6-Chlorobenzo[b]thiophene-2-carboxylic acid.[8]

## Nuclear Magnetic Resonance (NMR) Spectroscopy[11]

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.6 mL of a deuterated solvent, typically DMSO-$d_6$, as it effectively solubilizes the compound and its residual proton signal does not interfere with the aromatic region.
- $^{1}$H NMR (Proton NMR):
  - Carboxylic Acid Proton (-COOH): A very broad singlet is expected far downfield, typically >13 ppm, due to hydrogen bonding.[8]
  - Aromatic Protons: Three distinct signals are expected in the aromatic region (approx. 7.5-8.3 ppm). Based on the structure and data from the 6-chloro analog[8], the proton at position 7 (adjacent to the sulfur and between two chlorine atoms) would likely be the most deshielded. The protons at positions 4 and 5 will show doublet or doublet-of-doublets splitting patterns based on their coupling to each other.
- $^{13}$C NMR (Carbon NMR):
  - Carbonyl Carbon (-COOH): Expected in the range of 163-165 ppm.[8]
  - Aromatic Carbons: A complex pattern of signals is expected between ~122-143 ppm. Quaternary carbons (those substituted with chlorine or part of the thiophene fusion) will appear as singlets, while protonated carbons will appear as doublets in a DEPT-135 experiment.

# Mechanism of Action & Biological Activity

BT2 exhibits a compelling dual-mechanism of action, targeting key nodes in both metabolic regulation and apoptosis.

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## Inhibition of BCKDK and Regulation of BCAA Metabolism

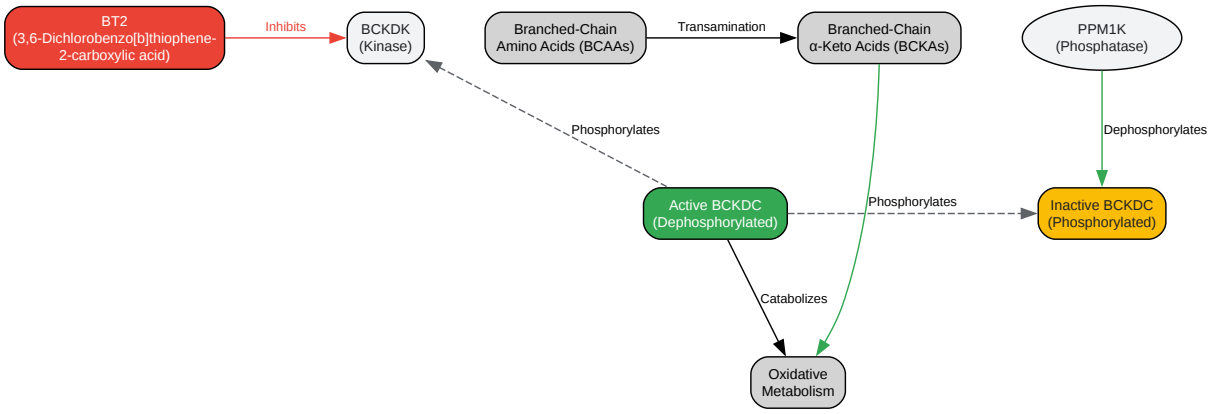
Elevated levels of branched-chain amino acids (BCAAs: leucine, isoleucine, valine) are strongly associated with metabolic diseases like insulin resistance and heart failure. The rate-limiting step in BCAA catabolism is catalyzed by the mitochondrial branched-chain α-ketoacid dehydrogenase complex (BCKDC).[10] The activity of BCKDC is negatively regulated by phosphorylation, a reaction catalyzed by BCKDK.[10]

BT2 acts as a potent, allosteric inhibitor of BCKDK with an $IC_{50}$ of 3.19 μM.[1][5] Its mechanism involves:

- Allosteric Binding: BT2 binds to a site on BCKDK distinct from the ATP-binding pocket.[1]
- Conformational Change: This binding triggers helical movements within the N-terminal domain of the kinase.[1]
- Dissociation and Degradation: The conformational change leads to the dissociation of BCKDK from the BCKDC core, which is followed by the accelerated degradation of the released kinase.[1]

The net result is a sustained dephosphorylation and activation of the BCKDC, leading to increased BCAA oxidation and a reduction in circulating BCAA levels.[1][10]

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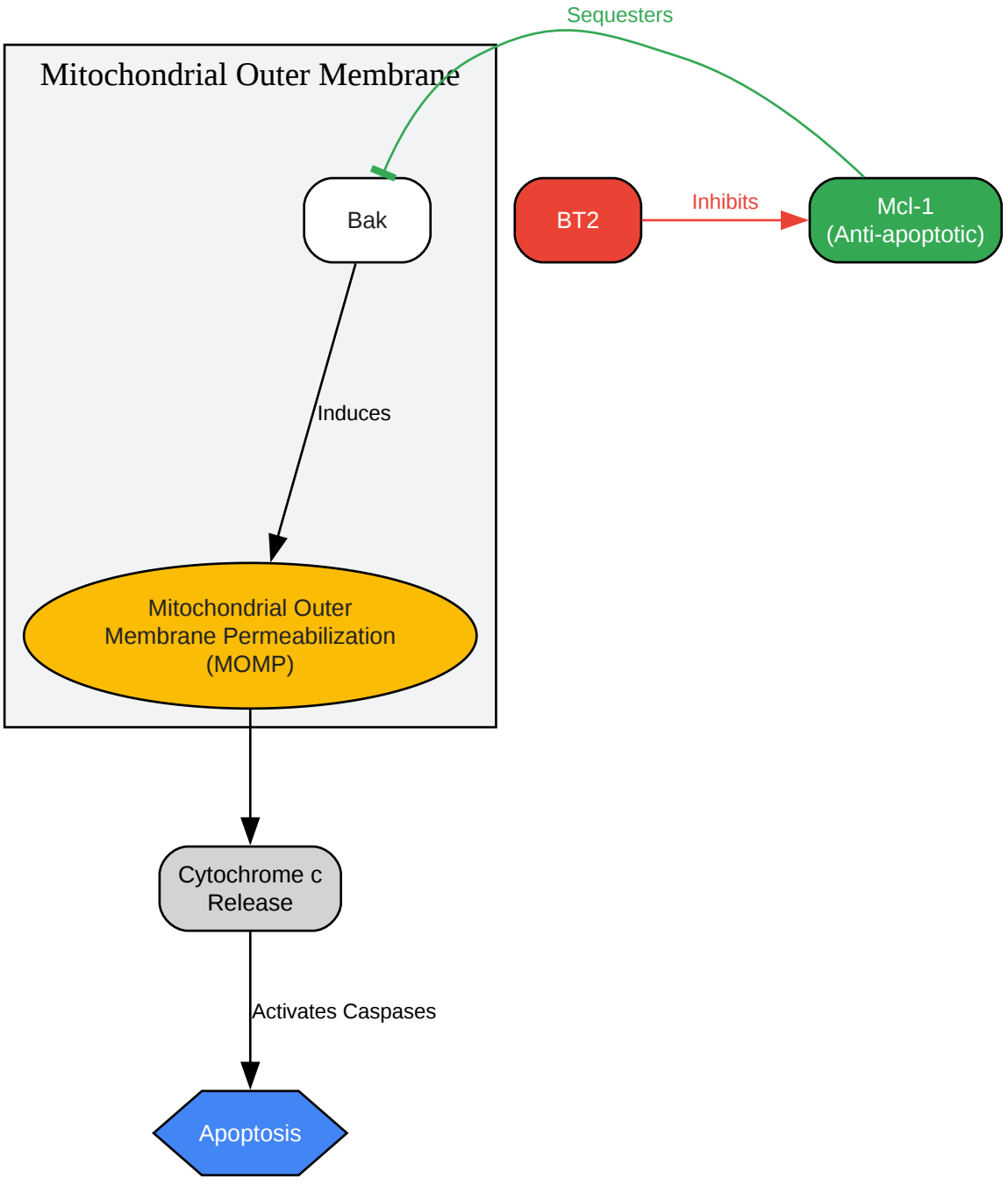
Caption: BT2 inhibits BCKDK, preventing phosphorylation of BCKDC and promoting BCAA catabolism.

## Inhibition of Mcl-1 and Induction of Apoptosis

Mcl-1 is a key pro-survival protein belonging to the B-cell lymphoma 2 (Bcl-2) family. It functions by sequestering pro-apoptotic effector proteins like Bak and BH3-only proteins like Noxa, thereby preventing the permeabilization of the mitochondrial outer membrane and subsequent cell death (apoptosis).[11][12] Overexpression of Mcl-1 is a common survival mechanism in many cancers.

BT2 has been identified as a direct inhibitor of Mcl-1, with a $K_i$ value of 59 µM for disrupting the Mcl-1:FITC-BH2 peptide interaction.[4][5] By binding to the hydrophobic groove of Mcl-1, BT2 prevents it from sequestering pro-apoptotic proteins. This frees Bak to oligomerize, form pores in the mitochondrial membrane, and initiate the caspase cascade, leading to apoptosis.[13][14]

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Caption: BT2 inhibits Mcl-1, releasing Bak to induce mitochondrial permeabilization and apoptosis.

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# Experimental Protocols

The following protocols provide detailed, step-by-step methodologies for assessing the biological activity of BT2.

## In Vitro BCKDC Activity Assay (Spectrophotometric)

This assay measures the activity of the BCKDC by monitoring the production of NADH, which absorbs light at 340 nm.[15]

Materials:

- Recombinant or purified BCKDC complex (containing E1, E2, and E3 subunits).[16]
- Assay Buffer: 30 mM Potassium Phosphate (pH 7.5), 2 mM DTT, 0.1% Triton X-100.
- Cofactor Solution: 1 mM $NAD^+$, 0.4 mM Coenzyme A (CoA), 0.4 mM Thiamine Pyrophosphate (TPP), 2 mM $MgCl_2$.
- Substrate: 0.5 mM α-ketoisovalerate (KIV).
- BT2 stock solution (e.g., 10 mM in DMSO).
- UV-transparent 96-well plate or cuvettes.
- Spectrophotometer capable of reading absorbance at 340 nm.

Protocol:

- Prepare the complete assay cocktail by combining the Assay Buffer and Cofactor Solution.
- In a 96-well plate, add the desired final concentrations of BT2 (or DMSO for vehicle control) by serial dilution from the stock.
- Add the BCKDC enzyme complex to each well to a final concentration that yields a linear reaction rate.
- Pre-incubate the plate at 30°C for 5-10 minutes to allow the inhibitor to bind to the enzyme.

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- Initiate the reaction by adding the KIV substrate to all wells.
- Immediately place the plate in the spectrophotometer (pre-heated to 30°C) and begin kinetic measurements, recording the absorbance at 340 nm every 30-60 seconds for 15-30 minutes.
- Data Analysis: Calculate the rate of reaction (V = ΔAbs/Δtime) for each concentration of BT2. Plot the reaction rate against the log of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the $IC_{50}$ value.

## In Vitro Mcl-1 Inhibition Assay (Fluorescence Polarization)

This competitive binding assay measures the ability of BT2 to displace a fluorescently labeled BH3-domain peptide from the binding groove of Mcl-1.[1][17]

Materials:

- Recombinant human Mcl-1 protein.
- Fluorescent Tracer: A fluorescein (FITC)-labeled BH3 peptide (e.g., FITC-Bak BH3 peptide).[17]
- Assay Buffer: 20 mM Potassium Phosphate (pH 7.5), 50 mM NaCl, 1 mM EDTA, 0.05% Tween-20.[17]
- BT2 stock solution (e.g., 10 mM in DMSO).
- Black, low-volume 384-well microplates.
- Fluorescence plate reader with polarization filters (e.g., Ex: 485 nm, Em: 520 nm).

Protocol:

- Determine Tracer and Protein Concentrations: First, perform a saturation binding experiment by titrating Mcl-1 against a fixed, low concentration of the FITC-labeled peptide (e.g., 1 nM)

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to determine the dissociation constant (Kd) and the optimal Mcl-1 concentration (typically at or just below the Kd) that gives a stable, high polarization window.

- Inhibitor Titration: a. Prepare a serial dilution of BT2 in DMSO, then dilute into Assay Buffer. b. In a 384-well plate, add the Mcl-1 protein at its predetermined optimal concentration. c. Add the serially diluted BT2 or DMSO vehicle control. d. Mix and pre-incubate at room temperature for 30 minutes. e. Add the FITC-labeled peptide tracer at its fixed concentration to all wells. f. Incubate for an additional 30-60 minutes at room temperature, protected from light, to allow the binding to reach equilibrium.

- Measurement: Read the fluorescence polarization (in millipolarization units, mP) on the plate reader. Include controls for minimum polarization (tracer only) and maximum polarization (tracer + Mcl-1, no inhibitor).

- Data Analysis: Convert mP values to percent inhibition relative to the controls. Plot percent inhibition against the log of the BT2 concentration and fit to a dose-response curve to calculate the $IC_{50}$ or $K_i$ value.

## In Vivo Protocol for Mouse Models

Based on multiple studies in mouse models of metabolic disease and ulcerative colitis, a well-tolerated and effective dosing regimen has been established.[1][10][18][19]

Materials:

- BT2 compound.

- Vehicle solution (e.g., 0.5% HPMC with 0.1% Tween-80 in water, or Corn Oil).

- Mice (e.g., C57BL/6J, Zucker fatty rats).

- Administration equipment (e.g., oral gavage needles or intraperitoneal injection syringes).

Protocol:

- Formulation: Prepare a suspension or solution of BT2 in the chosen vehicle. Sonication may be required to aid dissolution.

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- Dosing: Administer BT2 to mice at a dose of 20 mg/kg per day.[1][10]
- Route of Administration: Both intraperitoneal (i.p.) injection and oral gavage (p.o.) have been shown to be effective.[1][18]
- Duration: Treatment duration is model-dependent, ranging from 7 days for assessing metabolic changes to longer periods for chronic disease models.[1][18]
- Pharmacodynamic Assessment: At the end of the study, tissues such as the liver, heart, and skeletal muscle can be harvested to measure BCKDC activity (as per Protocol 5.1) and phosphorylation status via Western blot to confirm target engagement.[10] Plasma can be collected to measure BCAA levels via LC-MS.

# Pharmacokinetics & Safety

## Pharmacokinetic Profile

BT2 demonstrates a favorable pharmacokinetic profile, a key attribute for a potential therapeutic agent. In studies with wild-type mice, it exhibits excellent metabolic stability and a long terminal half-life.[1]

| Parameter | Value | Species | Source |
|---|---|---|---|
| Terminal Half-Life (T½) | ~730 minutes | Mouse | [1] |
| Metabolic Stability | No degradation in 240 min (in vitro) | - | [1] |

This extended half-life allows for sustained target engagement with once-daily dosing in preclinical models.

## Safety & Handling

As with any active chemical compound, appropriate safety precautions must be observed.

- Hazard Classification: Harmful if swallowed. Causes skin and serious eye irritation. May cause respiratory irritation.

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- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and a lab coat. Handle in a well-ventilated area or a chemical fume hood. Avoid generating dust.
- First Aid:
  - Inhalation: Move to fresh air.
  - Skin Contact: Wash off immediately with plenty of soap and water.
  - Eye Contact: Rinse cautiously with water for several minutes.
  - Ingestion: Do not induce vomiting. Call a poison control center or doctor immediately.
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

## Conclusion

3,6-Dichlorobenzo[b]thiophene-2-carboxylic acid (BT2) is a multi-faceted research tool with significant therapeutic implications. Its dual ability to modulate BCAA metabolism through potent BCKDK inhibition and to induce apoptosis via Mcl-1 inhibition places it at the intersection of metabolic disease and oncology research. This guide provides the foundational chemical data and detailed, actionable protocols necessary for its rigorous scientific investigation. The favorable pharmacokinetic profile and demonstrated in vivo efficacy underscore its potential, warranting further exploration by the drug development community.

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